

VVZ-149 Protocol for Postoperative Pain Models: Application Notes and Protocols

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Compound of Interest

Compound Name: VVZ-149

Cat. No.: B1191867

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Introduction

VVZ-149 (also known as Opiranserin) is a novel, first-in-class, non-opioid analgesic agent under investigation for the management of moderate to severe postoperative pain. It functions as a dual antagonist, targeting both the glycine transporter type 2 (GlyT2) and the serotonin 5-hydroxytryptamine 2A (5-HT2A) receptor. This dual mechanism of action is designed to modulate pain signaling at both the spinal and supraspinal levels, offering a promising alternative or adjunct to traditional opioid-based pain management. Preclinical and clinical studies have demonstrated the potential of **VVZ-149** to reduce pain intensity and decrease the need for opioid consumption in the postoperative setting.^{[1][2][3][4]}

Mechanism of Action

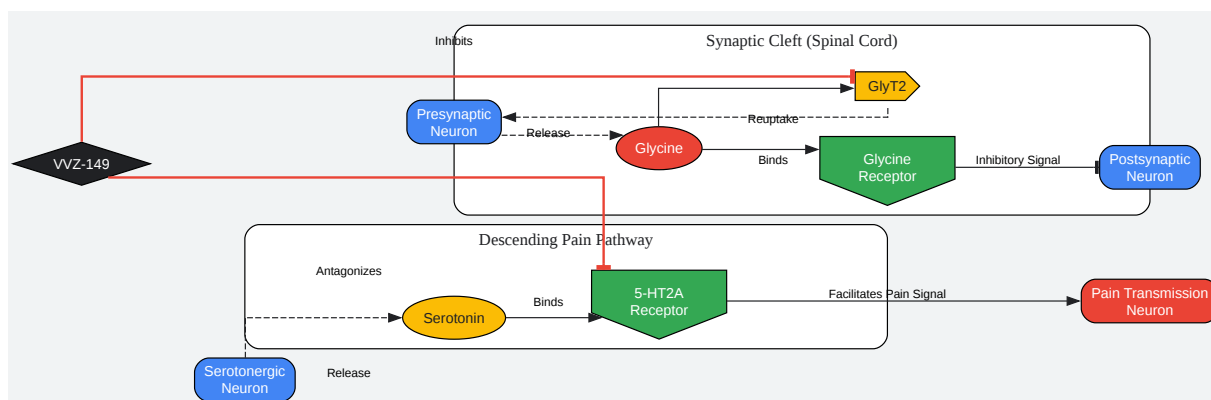
VVZ-149 exerts its analgesic effects through the simultaneous inhibition of two key targets in the pain signaling pathway:

- **Glycine Transporter Type 2 (GlyT2) Inhibition:** GlyT2 is primarily responsible for the reuptake of glycine, an inhibitory neurotransmitter, from the synaptic cleft in the spinal cord. By

blocking GlyT2, **VVZ-149** increases the concentration of glycine in the synapse, thereby enhancing inhibitory neurotransmission and dampening the propagation of pain signals to the brain.

- Serotonin 5-HT2A Receptor Antagonism: The 5-HT2A receptor is involved in descending facilitatory pain pathways, where its activation can amplify pain signals. **VVZ-149** acts as an antagonist at these receptors, mitigating this amplification and contributing to its overall analgesic effect.[1]

This dual-target approach differentiates **VVZ-149** from many existing analgesics and is hypothesized to contribute to its efficacy in managing the complex nature of postoperative pain.



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Diagram 1: Mechanism of action of **VVZ-149**.

Data Presentation

The efficacy of **VVZ-149** in postoperative pain has been evaluated in several randomized, double-blind, placebo-controlled clinical trials. The following tables summarize key quantitative data from these studies.

Table 1: Summary of Efficacy of **VVZ-149** in Patients Undergoing Laparoscopic Colorectal Surgery (Phase 2)

Outcome Measure	VVZ-149 Group	Placebo Group	p-value	Reference
Opioid Consumption (24h post-dose)	34.2% reduction	-	Not specified	[4]
Pain Intensity	Non-significant reduction	-	>0.05	[4]
Opioid Consumption in Patients with High Negative Affect (24h post-dose)	40% reduction	-	<0.05	[4]

Table 2: Summary of Efficacy of **VVZ-149** in Patients Undergoing Laparoscopic and Robotic-Laparoscopic Gastrectomy (Phase 2)

Outcome Measure	VVZ-149 Group	Placebo Group	p-value	Reference
Pain Intensity at 4h post-emergence	Significantly lower	Higher	<0.05	[2]
Opioid Consumption (24h)	29.5% reduction	-	Not specified	[2]
Opioid Consumption in "Rescued" Subgroup (24h)	32.6% reduction	-	<0.05	[2]

Experimental Protocols

Detailed methodologies for key preclinical and clinical experiments are provided below.

Preclinical Evaluation in Rat Models of Postoperative Pain

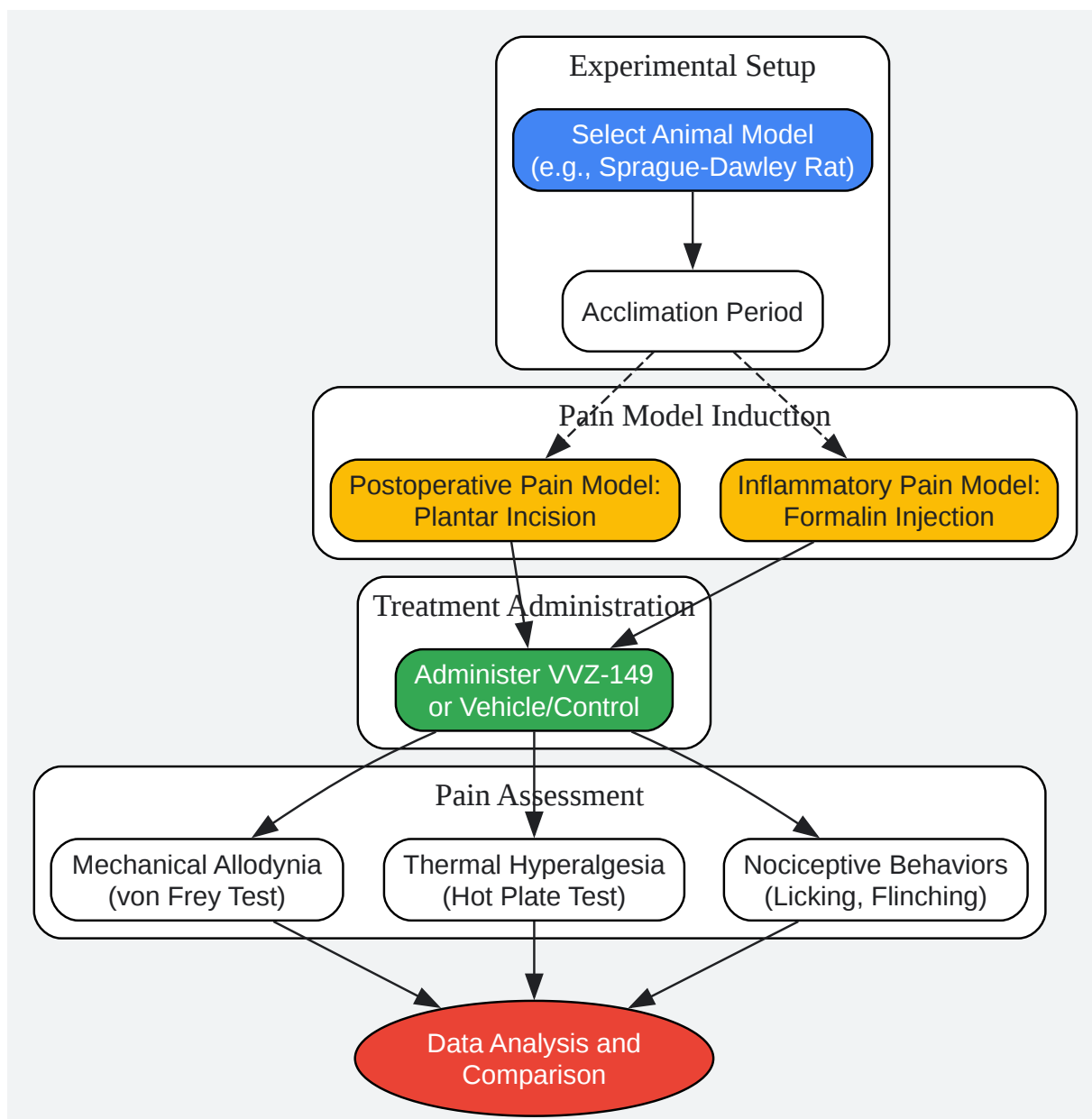
1. Rat Model of Postoperative Pain

- Animals: Male Sprague-Dawley rats (200-250 g) are used.
- Surgical Procedure:
 - Anesthetize the rat with isoflurane.
 - Make a 1 cm longitudinal incision through the skin and fascia of the plantar aspect of the hind paw, starting 0.5 cm from the heel and extending towards the toes.
 - The plantaris muscle is elevated and incised longitudinally.
 - The skin is closed with two single mattress sutures.

- Drug Administration: **VVZ-149** or vehicle is administered intravenously (IV) or subcutaneously (SC) at various doses prior to or after the surgical procedure.
- Pain Assessment:
 - Mechanical Allodynia (von Frey Test):
 - Place the rats in individual Plexiglas chambers on an elevated mesh floor and allow them to acclimate for at least 15 minutes.
 - Apply a series of calibrated von Frey filaments to the plantar surface of the incised paw.
 - The 50% paw withdrawal threshold is determined using the up-down method.[\[5\]](#)
 - Thermal Hyperalgesia (Hot Plate Test):
 - Place the rat on a hot plate maintained at a constant temperature (e.g., $52 \pm 0.5^{\circ}\text{C}$).
 - Record the latency to a nociceptive response (e.g., paw licking, jumping).[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
 - A cut-off time is used to prevent tissue damage.

2. Formalin-Induced Inflammatory Pain Model

- Procedure:
 - Inject a dilute formalin solution (e.g., 50 μL of 5% formalin) subcutaneously into the plantar surface of the rat's hind paw.[\[11\]](#)
 - Immediately place the animal in an observation chamber.
- Pain Assessment:
 - Record the amount of time the animal spends licking, biting, or flinching the injected paw.
 - Observations are typically made in two phases: the early phase (0-5 minutes post-injection) and the late phase (15-60 minutes post-injection).[\[12\]](#)[\[13\]](#)[\[14\]](#)



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Diagram 2: Preclinical experimental workflow.

Clinical Trial Protocol for Postoperative Pain

- Study Design: A multicenter, randomized, double-blind, parallel-group, placebo-controlled study.

- Patient Population: Adult patients scheduled for a specific surgical procedure known to cause moderate to severe postoperative pain (e.g., laparoscopic colectomy).
- Intervention:
 - Patients are randomized to receive either **VVZ-149** or a placebo.
 - The study drug is administered as a continuous intravenous infusion over a specified period (e.g., 8-10 hours) following emergence from anesthesia.[\[1\]](#)[\[15\]](#)
 - A loading dose may be administered initially, followed by a maintenance dose.[\[1\]](#)
- Pain Assessment:
 - Primary Endpoint: Sum of Pain Intensity Difference (SPID) over a defined time period (e.g., 8 or 12 hours) post-dose.
 - Secondary Endpoints:
 - Total opioid consumption via patient-controlled analgesia (PCA).
 - Number of PCA demands.
 - Time to first rescue medication.
 - Patient global assessment of pain relief.
- Safety and Tolerability: Monitored through the recording of adverse events, vital signs, and laboratory parameters.

Conclusion

VVZ-149 represents a promising development in the management of postoperative pain. Its novel, dual mechanism of action targeting both GlyT2 and the 5-HT_{2A} receptor offers a non-opioid approach to analgesia. The protocols outlined in these application notes provide a framework for the continued investigation of **VVZ-149** in both preclinical and clinical settings. The quantitative data from clinical trials suggest that **VVZ-149** can effectively reduce pain and

opioid consumption, particularly in certain patient populations. Further research is warranted to fully elucidate its therapeutic potential and optimize its clinical application.

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